

Characterization of Spiculisporic Acid Using NMR Spectroscopy: Application Notes and Protocols

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Compound of Interest

Compound Name: *Spiculisporic acid*

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Introduction

Spiculisporic acid is a fungal metabolite, first isolated from *Penicillium spiculisporum*, that has garnered interest for its surfactant and antimicrobial properties.[1][2] It is a C17 fatty acid derivative containing a γ -lactone ring and two carboxyl groups.[3] The structural elucidation of such natural products is fundamental for understanding their biological activity and for potential applications in drug development and other industries. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous characterization of these molecules. This document provides detailed application notes and protocols for the structural characterization of **Spiculisporic acid** using one- and two-dimensional NMR techniques.

Molecular Structure

The molecular formula of **Spiculisporic acid** has been determined to be $C_{17}H_{28}O_6$. [3] High-resolution mass spectrometry further confirms this composition.[3] The structure, as elucidated by NMR spectroscopy, is characterized by a pentadecanolate backbone with two carboxylic acid functional groups.

Data Presentation: NMR Spectral Data

The following tables summarize the ^1H and ^{13}C NMR chemical shift assignments for **Spiculisporic acid**. Data were acquired in ethanol- d_6 and referenced to tetramethylsilane (TMS).[3]

Table 1: ^1H NMR (400 MHz, Ethanol- d_6) and ^{13}C NMR (100 MHz, Ethanol- d_6) Data for **Spiculisporic Acid**[3]

Position	^1H Chemical Shift (δ , ppm)	Multiplicity	J (Hz)	^{13}C Chemical Shift (δ , ppm)
1'	-	-	-	176.6
2	2.63-2.43	m	-	34.5
3	2.63-2.43	m	-	30.0
4	-	-	-	86.5
5	3.01	dd	8.8, 2.8	50.7
6	1.92-1.80, 1.56-1.48	m	-	27.5
7	1.38-1.28	m	-	31.8
8	1.38-1.28	m	-	29.5
9	1.38-1.28	m	-	29.3
10	1.38-1.28	m	-	29.2
11	1.38-1.28	m	-	29.1
12	1.38-1.28	m	-	28.9
13	1.38-1.28	m	-	24.5
14	1.38-1.28	m	-	22.5
15	0.89	t	5.2	13.4
4-COOH	-	-	-	173.6
1'-COOH	-	-	-	172.3

Experimental Protocols

Isolation and Purification of Spiculisporic Acid

The following is a general protocol for the isolation of **Spiculisporic acid** from fungal cultures, based on methodologies reported in the literature.[\[2\]](#)

a. Fungal Cultivation:

- Inoculate a suitable fungal strain (e.g., *Talaromyces trachyspermus* or *Aspergillus cejpaii*) into a liquid medium containing appropriate carbon and nitrogen sources.[\[2\]](#)[\[3\]](#)
- Incubate the culture under optimal conditions of temperature and agitation to promote the production of secondary metabolites.

b. Extraction:

- After a suitable incubation period, separate the fungal biomass from the culture broth by filtration.
- Acidify the cell-free supernatant to a low pH (e.g., pH 2-3) with an appropriate acid (e.g., HCl).
- Extract the acidified supernatant with an organic solvent such as ethyl acetate.
- Concentrate the organic extract under reduced pressure to obtain a crude extract.

c. Purification:

- Subject the crude extract to column chromatography on silica gel.
- Elute the column with a gradient of solvents, for example, a mixture of n-hexane and ethyl acetate, gradually increasing the polarity.
- Monitor the fractions by thin-layer chromatography (TLC).
- Combine the fractions containing the compound of interest and concentrate them.

- Further purify the compound by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **Spiculisporic acid**.[\[3\]](#)

NMR Sample Preparation and Data Acquisition

a. Sample Preparation:

- Dissolve approximately 5-10 mg of purified **Spiculisporic acid** in a suitable deuterated solvent (e.g., 0.5 mL of ethanol-d6 or methanol-d4).[\[3\]](#)
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for referencing the chemical shifts.
- Transfer the solution to a 5 mm NMR tube.

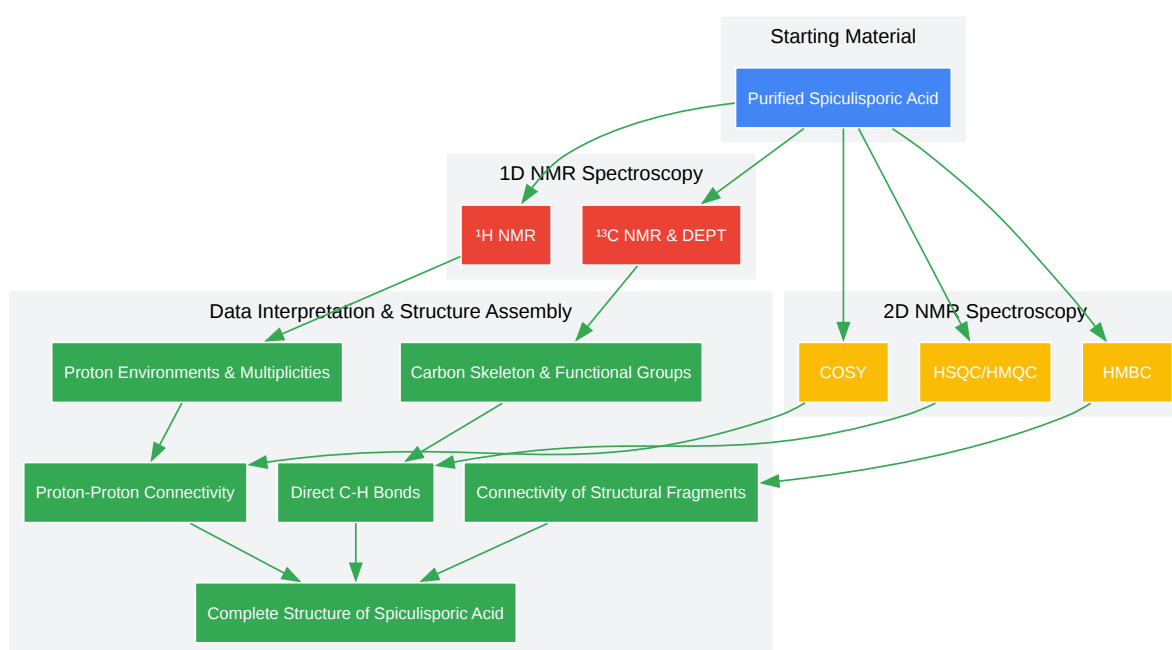
b. NMR Data Acquisition:

- Acquire NMR spectra on a spectrometer with a proton frequency of at least 400 MHz.[\[3\]](#)
- The following experiments are crucial for complete structural elucidation:
 - ^1H NMR: Provides information on the number, chemical environment, and multiplicity of protons.
 - ^{13}C NMR: Shows the number of chemically non-equivalent carbon atoms.
 - DEPT (Distortionless Enhancement by Polarization Transfer): Differentiates between CH , CH_2 , and CH_3 groups.
 - COSY (Correlation Spectroscopy): Identifies proton-proton couplings, revealing adjacent protons.
 - HSQC (Heteronuclear Single Quantum Coherence) or HMQC (Heteronuclear Multiple Quantum Coherence): Correlates protons with their directly attached carbons.[\[3\]](#)
 - HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two to three bonds, which is key for connecting different structural fragments.

Mandatory Visualizations

Logical Relationship: Structure Elucidation of Spiculisporic Acid

The following diagram illustrates the logical workflow for determining the structure of **Spiculisporic acid** using various spectroscopic techniques.

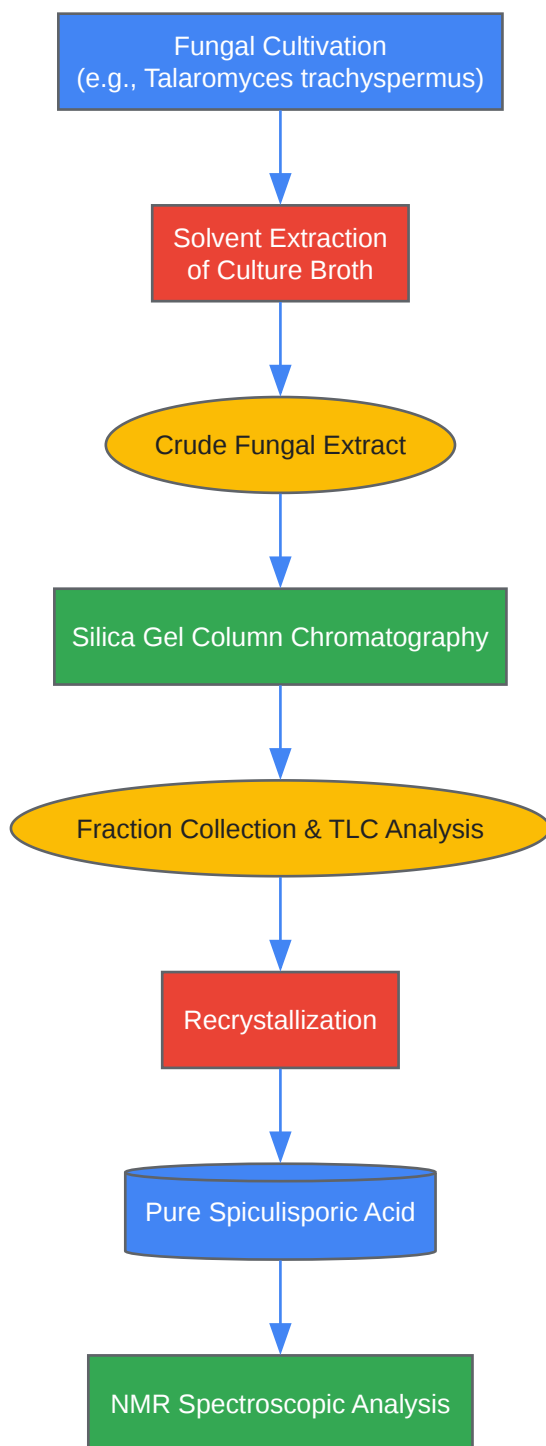


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Caption: Workflow for the structural elucidation of **Spiculisporic acid**.

Experimental Workflow: From Fungus to Pure Compound

This diagram outlines the key steps in the experimental process of obtaining pure **Spiculisporic acid** from a fungal source for subsequent analysis.

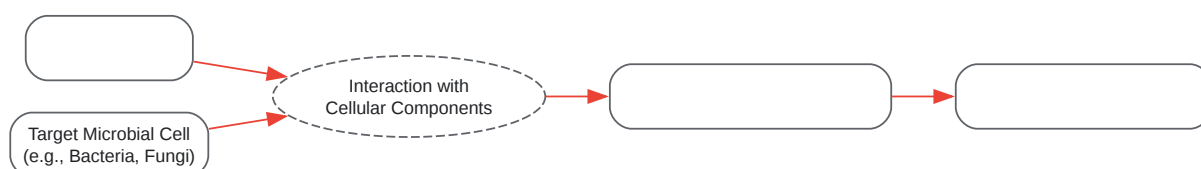


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Caption: Experimental workflow for the isolation of **Spiculisporic acid**.

Signaling Pathway: Antimicrobial Activity of Spiculisporic Acid

While the precise molecular signaling pathway of **Spiculisporic acid**'s antimicrobial action is not extensively detailed in the available literature, its role as a bioactive agent against various microbes is established. The following diagram illustrates its general mechanism of action as an antimicrobial compound.



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Caption: General mechanism of antimicrobial action of **Spiculisporic acid**.

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